

Solubility of Didodecyl disulfide in common organic solvents

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Compound of Interest

Compound Name: *Didodecyl disulfide*

Cat. No.: *B1215152*

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An In-Depth Technical Guide to the Solubility of **Didodecyl Disulfide** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Didodecyl disulfide ($C_{24}H_{50}S_2$), also known as dilauryl disulfide, is an organosulfur compound characterized by two dodecyl alkyl chains linked by a disulfide bond. Its long, non-polar alkyl chains and the redox-active disulfide bridge make it a compound of interest in material science and as a potential component in drug delivery systems. A thorough understanding of its solubility in various organic solvents is fundamental for its application in synthesis, purification, formulation, and the design of novel therapeutic carriers.

This technical guide provides a summary of the known solubility characteristics of **didodecyl disulfide**, a detailed experimental protocol for quantitative solubility determination, and logical workflows relevant to its application in research and development.

Data Presentation: Solubility Profile

Quantitative solubility data for **didodecyl disulfide** is not readily available in publicly accessible literature. However, qualitative descriptions have been reported, which are summarized below. The solubility profile is consistent with the "like dissolves like" principle, where its predominantly non-polar character, owing to the two C12 alkyl chains, governs its behavior.

Solvent	Solvent Type	Reported Solubility
Chloroform (CHCl ₃)	Polar Aprotic	Soluble
Methanol (CH ₃ OH)	Polar Protic	Sparingly Soluble
Water (H ₂ O)	Polar Protic	Insoluble
Non-polar Solvents (e.g., Hexane, Toluene)	Non-polar	Expected to be Soluble
Moderately Polar Solvents (e.g., Tetrahydrofuran)	Polar Aprotic	Expected to be Soluble

Experimental Protocols: Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **didodecyl disulfide** in an organic solvent. This protocol is based on the widely used shake-flask method, which is considered the gold standard for determining equilibrium solubility.

Objective: To determine the equilibrium solubility of **didodecyl disulfide** in a selected organic solvent at a specified temperature (e.g., 25 °C).

Materials:

- **Didodecyl disulfide** (solid)
- Solvent of choice (analytical grade)
- Glass vials with screw caps
- Temperature-controlled orbital shaker or magnetic stirrer
- Analytical balance
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- Evaporating dish (for gravimetric method)

- UV-Vis spectrophotometer and cuvettes (for spectroscopic method)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **didodecyl disulfide** to a glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Add a known volume (e.g., 5.0 mL) of the selected organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or on a stirrer, set to the desired temperature (e.g., 25 °C ± 0.5 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A duration of 24 to 48 hours is typically recommended.
- Sample Separation:
 - Once equilibrium is achieved, cease agitation and allow the vial to stand undisturbed at the constant temperature for at least 2-4 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the clear supernatant using a syringe.
 - Immediately attach a syringe filter and dispense the saturated solution into a clean, dry container. This step is critical to remove any undissolved microparticles.
- Quantification of Solute:

Method A: Gravimetric Analysis

- Accurately weigh a clean, dry evaporating dish.
- Pipette a precise volume (e.g., 1.00 mL) of the filtered saturated solution into the dish.

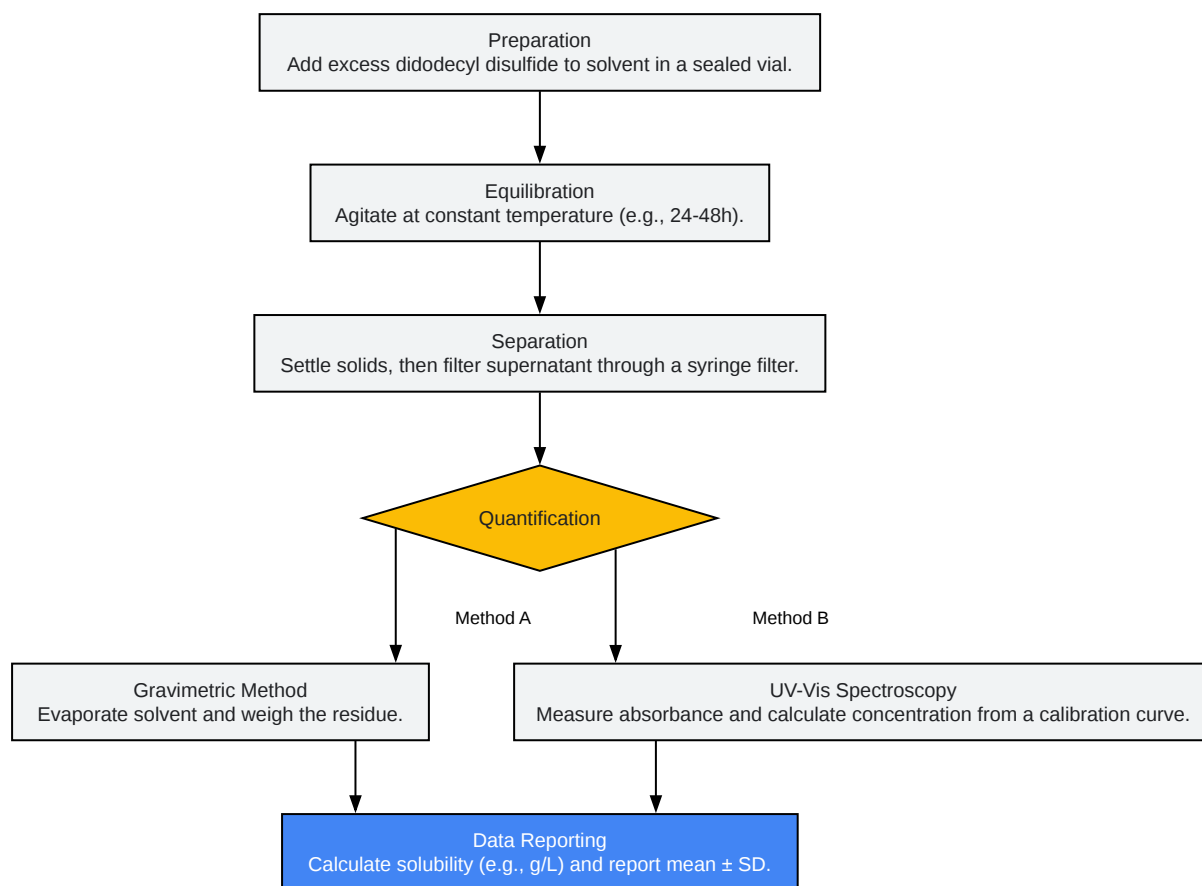
- Place the dish in a fume hood and allow the solvent to evaporate completely. Gentle heating may be applied if the solvent's boiling point and the compound's stability permit.
- Once the solvent is fully evaporated, reweigh the dish containing the dried **didodecyl disulfide** residue.
- Calculate the solubility (e.g., in g/L) by subtracting the initial mass of the dish from the final mass and scaling it to the appropriate volume.

Method B: UV-Vis Spectroscopic Analysis

- Prepare a series of standard solutions of **didodecyl disulfide** with known concentrations in the chosen solvent.
- Determine the wavelength of maximum absorbance (λ_{max}) for **didodecyl disulfide**.
- Measure the absorbance of each standard solution at the λ_{max} to construct a calibration curve (Absorbance vs. Concentration).
- Accurately dilute a known volume of the filtered saturated solution with the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
- Calculate the concentration of the original saturated solution by applying the dilution factor.
- Reporting:
 - The experiment should be performed in triplicate.
 - Report the solubility as the mean \pm standard deviation, specifying the solvent, temperature, and quantification method used.

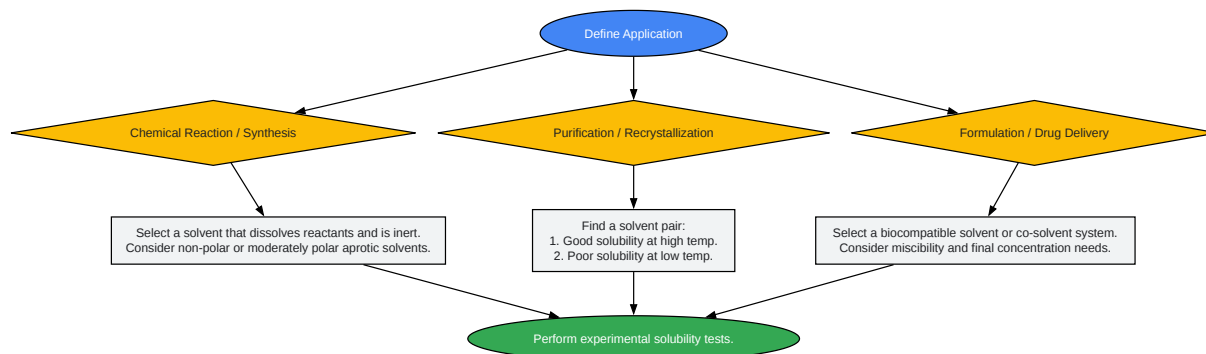
Mandatory Visualization

The following diagrams illustrate key workflows and concepts relevant to the use of **didodecyl disulfide** in a research and development setting.



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Caption: Experimental workflow for determining the solubility of **didodecyl disulfide**.

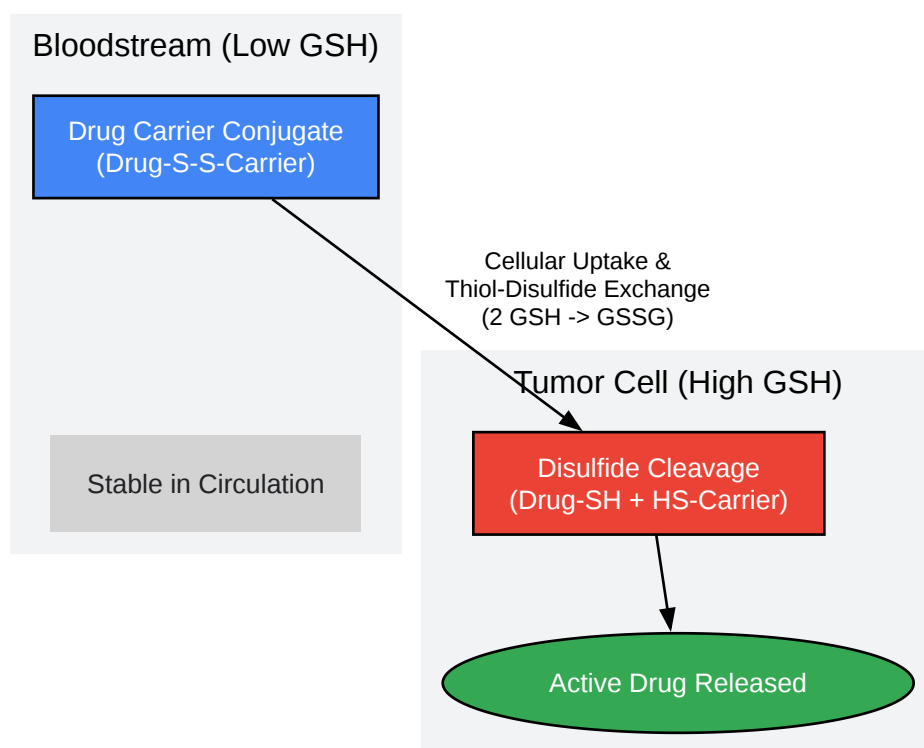


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Caption: Logical workflow for selecting a solvent for **didodecyl disulfide**.

Conceptual Application in Drug Delivery

While no specific signaling pathways involving **didodecyl disulfide** are documented, the disulfide bond is a critical functional group in modern drug delivery research. Disulfide linkers are used to create stimuli-responsive drug carriers. These carriers are stable in the bloodstream but are designed to break apart and release their therapeutic payload in the highly reductive environment inside tumor cells, which have a much higher concentration of glutathione (GSH) than normal tissues.^{[1][2][3][4][5]}



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Caption: Redox-responsive drug release via disulfide bond cleavage by glutathione (GSH).

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